

The Role of Levoglucosan in Atmospheric Aerosol Formation: A Technical Guide

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Compound of Interest

Compound Name: Levoglucosan

Cat. No.: B013493

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Introduction

Levoglucosan (1,6-anhydro- β -D-glucopyranose) is an anhydrous sugar that has become a cornerstone in the study of atmospheric aerosols. Formed from the thermal decomposition of cellulose and hemicellulose at temperatures exceeding 300°C, it is a highly specific and abundant molecular tracer for biomass burning emissions.[1][2] Its presence in atmospheric particulate matter is a clear indicator of the influence of sources such as wildfires, agricultural burning, and residential wood combustion.[1][3] This technical guide provides an in-depth overview of **levoglucosan**'s lifecycle in the atmosphere, its role in aerosol formation and transformation, key quantitative data, and the detailed experimental protocols used for its analysis.

Sources and Formation Mechanism

Levoglucosan is not directly emitted from biological sources but is a product of pyrolysis. During the incomplete combustion of biomass, the polysaccharide cellulose undergoes thermal breakdown through transglycosylation reactions, yielding **levoglucosan** as a major product.[4] It is then released into the atmosphere, primarily condensing onto fine particulate matter (PM_{2.5}).[5]

The relative abundance of **levoglucosan** and its isomers, mannosan and galactosan (formed from hemicellulose), can be used to distinguish between different types of biomass fuel.[6] For instance, the **levoglucosan**-to-mannosan (L/M) ratio is often used to differentiate between hardwood, softwood, and crop residue burning.[6][7]

Atmospheric Pathways and Logical Relationships

Once emitted, **levoglucosan** becomes an integral part of the atmospheric aerosol system. Its journey involves transport, chemical transformation, and eventual deposition. While long considered a stable tracer, recent research has demonstrated that **levoglucosan** undergoes significant chemical degradation, which impacts its atmospheric lifetime and its use for quantitative source apportionment over long distances.[5][8]

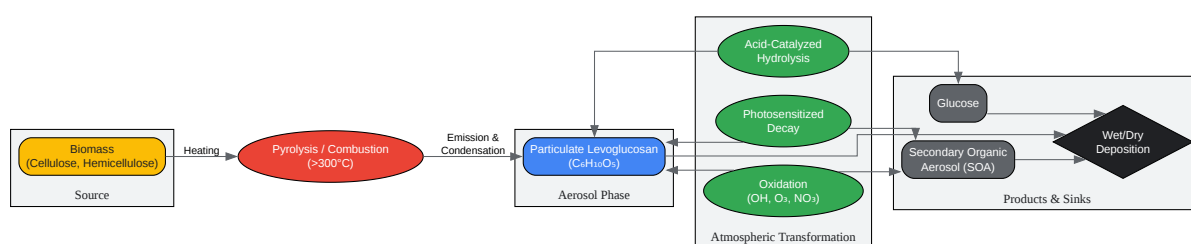


Fig. 1: Atmospheric Lifecycle of Levoglucosan

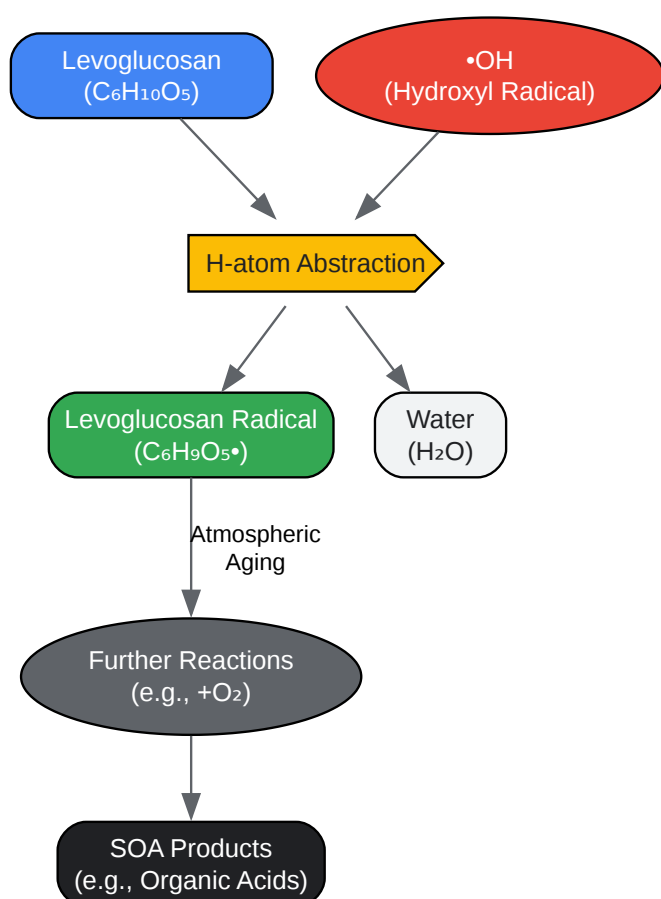


Fig. 2: Initial Step of OH-Initiated Levoglucosan Oxidation

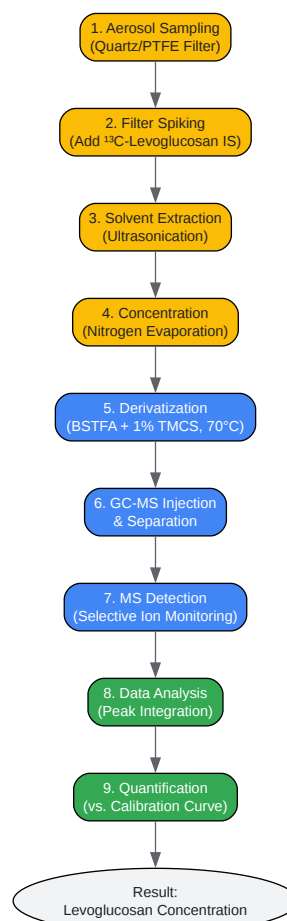


Fig. 3: Experimental Workflow for Levoglucosan Analysis

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